

2,4,5-Trimethylbenzo[d]thiazole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,5-Trimethylbenzo[d]thiazole

Cat. No.: B1521107

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An In-depth Technical Guide to **2,4,5-Trimethylbenzo[d]thiazole**: Molecular Weight and Formula

This guide provides essential physicochemical data for **2,4,5-Trimethylbenzo[d]thiazole**, a heterocyclic organic compound of interest to researchers and professionals in the fields of chemistry and drug development.

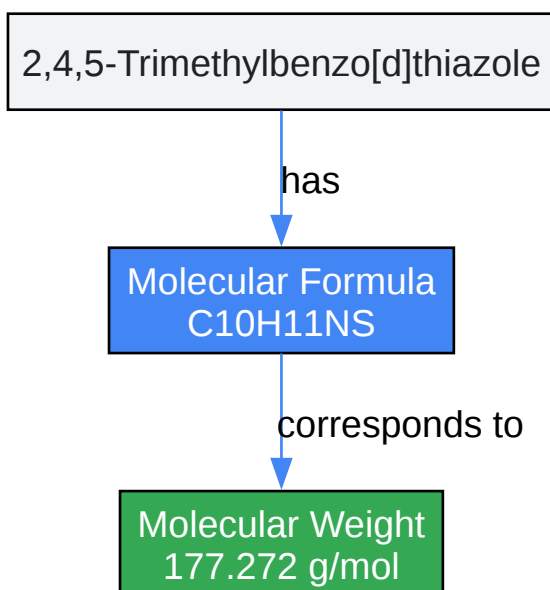
Physicochemical Data

The fundamental molecular properties of **2,4,5-Trimethylbenzo[d]thiazole** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

| Property | Value |
|-------------------|------------------------------------|
| Molecular Formula | C ₁₀ H ₁₁ NS |
| Molecular Weight | 177.272 g/mol [1] |

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its molecular formula, and the corresponding molecular weight.



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References

- 1. 2,4,5-trimethylbenzo[d]thiazole; CAS No.: 401936-07-0 [chemshuttle.com]
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